

A Comparative Spectroscopic Guide to 2,3-Diamino-5-bromopyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromopyridine-3,4-diamine

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This guide provides an in-depth spectroscopic characterization of 2,3-diamino-5-bromopyridine, a crucial building block in the synthesis of various heterocyclic compounds.^{[1][2]} For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's spectral signature is paramount for quality control, reaction monitoring, and structural elucidation. Here, we present a comprehensive analysis using Fourier-Transform Infrared (FTIR), Nuclear Magnetic Resonance (NMR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

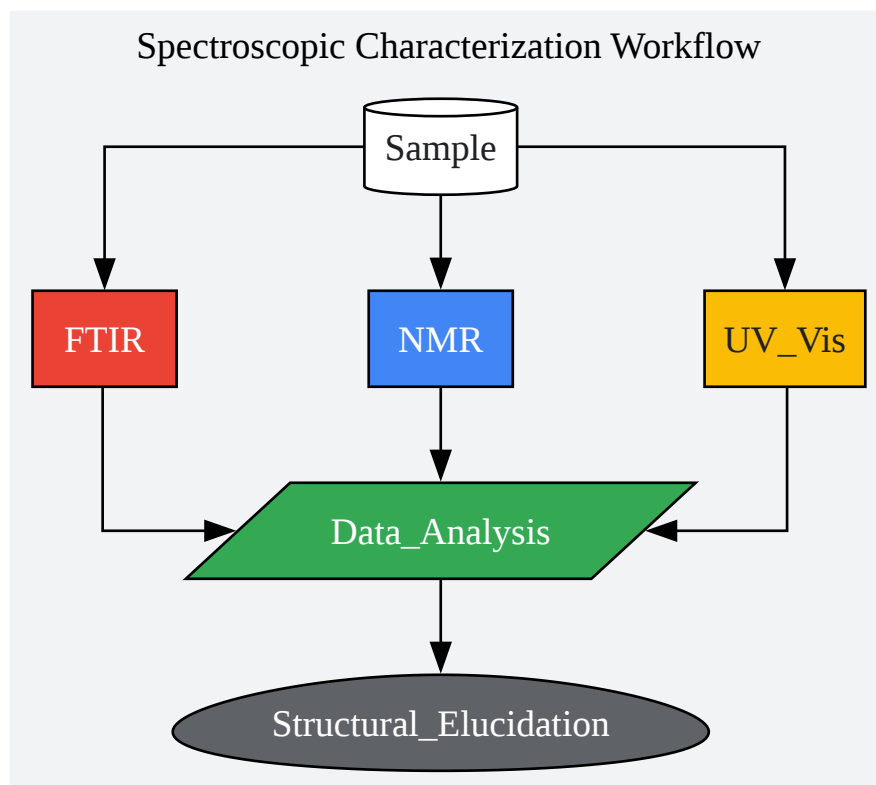
To provide a richer context, we will compare the spectral data of 2,3-diamino-5-bromopyridine with two structurally similar, commercially available alternatives: 2,3-diaminopyridine and 3,4-diaminopyridine. This comparative approach highlights the influence of substituent position and the presence of the bromine atom on the spectral properties, offering a deeper understanding of structure-property relationships.

The Spectroscopic Triad: A Multi-faceted Approach

The characterization of a molecule is rarely complete with a single technique. We employ a triad of spectroscopic methods to create a comprehensive and self-validating profile.

- FTIR Spectroscopy probes the vibrational modes of functional groups, providing a molecular "fingerprint."
- NMR Spectroscopy elucidates the chemical environment of magnetically active nuclei (^1H and ^{13}C), revealing the connectivity and structure of the carbon-hydrogen framework.

- UV-Vis Spectroscopy examines electronic transitions within the molecule, offering insights into the conjugated π -system.



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References

- 1. 2,3-Diamino-5-bromopyridine | 38875-53-5 [chemicalbook.com]
- 2. 2,3-Diamino-5-bromopyridine CAS#: 38875-53-5 [m.chemicalbook.com]
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